

# Physical properties of Dy<sub>3</sub>Ni and DyNi<sub>3</sub> compounds

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## Compound of Interest

Compound Name: *dysprosium;nickel*

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An In-depth Technical Guide to the Physical Properties of Dy<sub>3</sub>Ni and DyNi<sub>3</sub> Intermetallic Compounds

## Abstract

Rare earth-transition metal intermetallic compounds are critical materials in various technological fields owing to their unique magnetic and structural properties. Within the Dysprosium-Nickel (Dy-Ni) binary system, the compounds Dy<sub>3</sub>Ni and DyNi<sub>3</sub> represent stoichiometries with significantly different physical behaviors. This technical guide provides a comprehensive overview of the crystallographic, magnetic, and thermal properties of Dy<sub>3</sub>Ni and DyNi<sub>3</sub>. Dy<sub>3</sub>Ni is an orthorhombic, noncollinear antiferromagnet with a Néel temperature of 52 K and complex low-temperature magnetic phase transitions. In contrast, DyNi<sub>3</sub> adopts a rhombohedral structure. This document summarizes the key quantitative data in structured tables, details the experimental methodologies for synthesis and characterization, and provides graphical representations of experimental workflows and property comparisons for researchers and scientists in the field of materials science.

## Introduction

Intermetallic compounds formed between rare earth (R) and transition metals (T) have been the subject of extensive research due to their diverse and fascinating physical properties, which are tunable by varying the R-T combination and stoichiometry. These properties make them suitable for applications ranging from permanent magnets and magnetic refrigeration to hydrogen storage. The Dy-Ni system, in particular, showcases a variety of stable compounds,

each with distinct crystal structures and magnetic behaviors. This guide focuses on two such compounds: the dysprosium-rich  $\text{Dy}_3\text{Ni}$  and the nickel-rich  $\text{DyNi}_3$ . Understanding their fundamental physical properties is crucial for both basic scientific inquiry and the development of advanced materials.

## Synthesis and Sample Preparation

The synthesis of Dy-Ni intermetallic compounds typically involves high-temperature methods to ensure homogeneity and the formation of the desired crystallographic phase.

**Arc Melting:** Polycrystalline samples of  $\text{Dy}_3\text{Ni}$  and  $\text{DyNi}_3$  are commonly prepared by arc melting stoichiometric amounts of high-purity dysprosium (e.g., 99.9%) and nickel (e.g., 99.99%) metals. The melting is performed on a water-cooled copper hearth under a high-purity argon atmosphere to prevent oxidation. To ensure compositional homogeneity, the resulting ingot is typically flipped and re-melted several times.

**Annealing:** Following arc melting, a crucial step is annealing. The as-cast ingots are sealed in an evacuated quartz tube and subjected to heat treatment at a specific temperature for an extended period (e.g., several days to weeks). This process helps to relieve internal stresses, improve crystallographic ordering, and eliminate any secondary phases. According to the Dy-Ni phase diagram,  $\text{Dy}_3\text{Ni}$  is stable below 1035 K and is formed through a peritectic reaction:  $\text{Dy} + \text{L} \rightarrow \text{Dy}_3\text{Ni}$ [1][2].

**Single Crystal Growth:** For detailed anisotropic property measurements, single crystals are required. These can be grown using techniques such as the Czochralski method or by slowly cooling a molten solution (flux growth). Investigations on single-crystal  $\text{Dy}_3\text{Ni}$  have been successfully performed[2][3].

## Crystal Structure

The arrangement of atoms in the crystal lattice is fundamental to the physical properties of these compounds.  $\text{Dy}_3\text{Ni}$  and  $\text{DyNi}_3$  exhibit distinct crystal structures.

### $\text{Dy}_3\text{Ni}$

$\text{Dy}_3\text{Ni}$  crystallizes in an orthorhombic structure, belonging to the  $\text{Fe}_3\text{C}$  (cementite) or  $\text{Al}_3\text{Ni}$  structure type[1][2][4]. The structure is characterized by trigonal prisms formed by Dy atoms

with a central Ni atom[1][2]. The asymmetric unit contains two distinct Dy sites and one Ni site[2][4]. One Dy atom (Wyckoff position 4c) is surrounded by twelve Dy and three Ni atoms, while the other Dy atom (Wyckoff position 8d) has a coordination of eleven Dy and three Ni atoms, forming a distorted Frank-Kasper polyhedron[1][4]. The Ni atom is situated within a tricapped trigonal prism composed of nine Dy atoms[1][4].

Property	Value	Reference
Crystal System	Orthorhombic	[2]
Space Group	Pnma (No. 62)	[2]
Structure Type	Fe <sub>3</sub> C	[1][2]
Lattice Parameter a	6.863(3) Å	[2]
Lattice Parameter b	9.553(3) Å	[2]
Lattice Parameter c	6.302(2) Å	[2]
Unit Cell Volume	413.2(3) Å <sup>3</sup>	[2]
Formula Units (Z)	4	[2]

Table 1: Crystallographic Data for Dy<sub>3</sub>Ni.

## DyNi<sub>3</sub>

The DyNi<sub>3</sub> compound adopts the rhombohedral PuNi<sub>3</sub>-type structure, which belongs to the space group R-3m[5]. This structure is complex and can be described as a stacking of blocks derived from simpler structures: CaCu<sub>5</sub>-type (RX<sub>5</sub>) and MgCu<sub>2</sub>-type (R<sub>2</sub>X<sub>4</sub>)[5]. This layered arrangement is a common feature in many R-T intermetallic compounds with similar stoichiometries.

Property	Value	Reference
Crystal System	Rhombohedral	[5]
Space Group	R-3m (No. 166)	[5]
Structure Type	PuNi <sub>3</sub>	[5]

Table 2: Crystallographic Data for DyNi<sub>3</sub>. Note: Specific lattice parameters for the binary compound are not readily available in recent literature, which focuses on ternary variants.

## Magnetic Properties

The magnetic behavior of these compounds is dominated by the localized 4f electrons of the dysprosium ions, while the nickel 3d band is generally considered to have a very small or negligible magnetic moment in these systems.

### Dy<sub>3</sub>Ni

Dy<sub>3</sub>Ni is a noncollinear antiferromagnet that exhibits complex magnetic ordering at low temperatures[3]. It undergoes a paramagnetic to antiferromagnetic transition at a Néel temperature ( $T_n$ ) of 52 K[3]. Below  $T_n$ , two additional spin-reorientation or order-order transitions are observed at  $T_{t1} = 22$  K and  $T_{t2} = 34$  K[3]. Mössbauer spectroscopy studies indicate that the Dy<sup>3+</sup> ions possess their full magnetic moment of 10  $\mu_B$ , and there is no evidence of a magnetic moment on the Ni sites participating in the ordering[3]. The compound also displays anisotropic metamagnetic transitions when a sufficiently strong magnetic field is applied at low temperatures[3].

Property	Value	Reference
Magnetic Ordering	Noncollinear Antiferromagnet	[3]
Néel Temperature ( $T_n$ )	52 K	[3]
Order-Order Transitions ( $T_{t1}$ , $T_{t2}$ )	22 K, 34 K	[3]
Effective Paramagnetic Moment	11.7 $\mu_B$ / Dy atom	[3]
Dy <sup>3+</sup> Magnetic Moment	10 $\mu_B$	[3]
Metamagnetic Critical Field (4.2 K)	~45 kOe (a-axis), ~78 kOe (b-axis), ~51 kOe (c-axis)	[3]

Table 3: Magnetic Properties of Dy<sub>3</sub>Ni.

## DyNi<sub>3</sub>

Detailed magnetic property data for the binary DyNi<sub>3</sub> compound is limited in recent literature. However, studies on the closely related ternary compound DyNi<sub>3</sub>Ga<sub>9</sub> show antiferromagnetic ordering at low temperatures ( $T_n \approx 9\text{-}10\text{ K}$ ) with strong magnetic anisotropy[5]. It is plausible that the parent DyNi<sub>3</sub> compound also exhibits complex magnetic behavior at low temperatures, likely ordering antiferromagnetically due to the competing Ruderman-Kittel-Kasuya-Yosida (RKKY) interactions between Dy<sup>3+</sup> ions.

## Thermal Properties

The thermal properties, particularly heat capacity, provide insight into magnetic phase transitions and the electronic and lattice contributions to the system's thermodynamics.

**Heat Capacity:** Heat capacity measurements are crucial for confirming magnetic transition temperatures, which appear as anomalies (peaks) in the heat capacity versus temperature curve. Studies have been conducted on DyNi<sub>3</sub>, though specific quantitative data from these studies is not readily available in recent publications.

**Magnetocaloric Effect (MCE):** While data for Dy<sub>3</sub>Ni and DyNi<sub>3</sub> is sparse, related compounds in the R<sub>3</sub>Ni and RNi families are known to exhibit a significant magnetocaloric effect. The MCE is the thermal response of a magnetic material to an applied magnetic field. For instance, the related compound Gd<sub>3</sub>Ni shows a large isothermal magnetic entropy change of  $18.5\text{ J kg}^{-1}\text{ K}^{-1}$ [3]. This suggests that Dy-Ni compounds, especially those with field-induced metamagnetic transitions like Dy<sub>3</sub>Ni, could be of interest for low-temperature magnetic refrigeration applications.

## Experimental Methodologies

### Synthesis Protocol (Arc Melting)

- **Preparation:** Stoichiometric amounts of high-purity Dy and Ni are weighed and placed on a water-cooled copper hearth inside a vacuum chamber.
- **Purging:** The chamber is evacuated to a high vacuum (e.g.,  $10^{-5}$  torr) and backfilled with high-purity argon gas. This process is repeated multiple times to minimize residual oxygen.

- **Melting:** A tungsten electrode is used to strike an arc, melting the constituents. The sample is kept in a molten state briefly to allow for mixing.
- **Homogenization:** The arc is extinguished, and the sample solidifies. The resulting button is mechanically flipped and re-melted 4-5 times to ensure homogeneity.
- **Annealing:** The as-cast button is sealed in an evacuated quartz ampoule and annealed in a furnace at a temperature below the peritectic decomposition for  $\text{Dy}_3\text{Ni}$  (e.g., 900-1000 K) for 1-2 weeks.

## Structural Characterization (X-ray Diffraction)

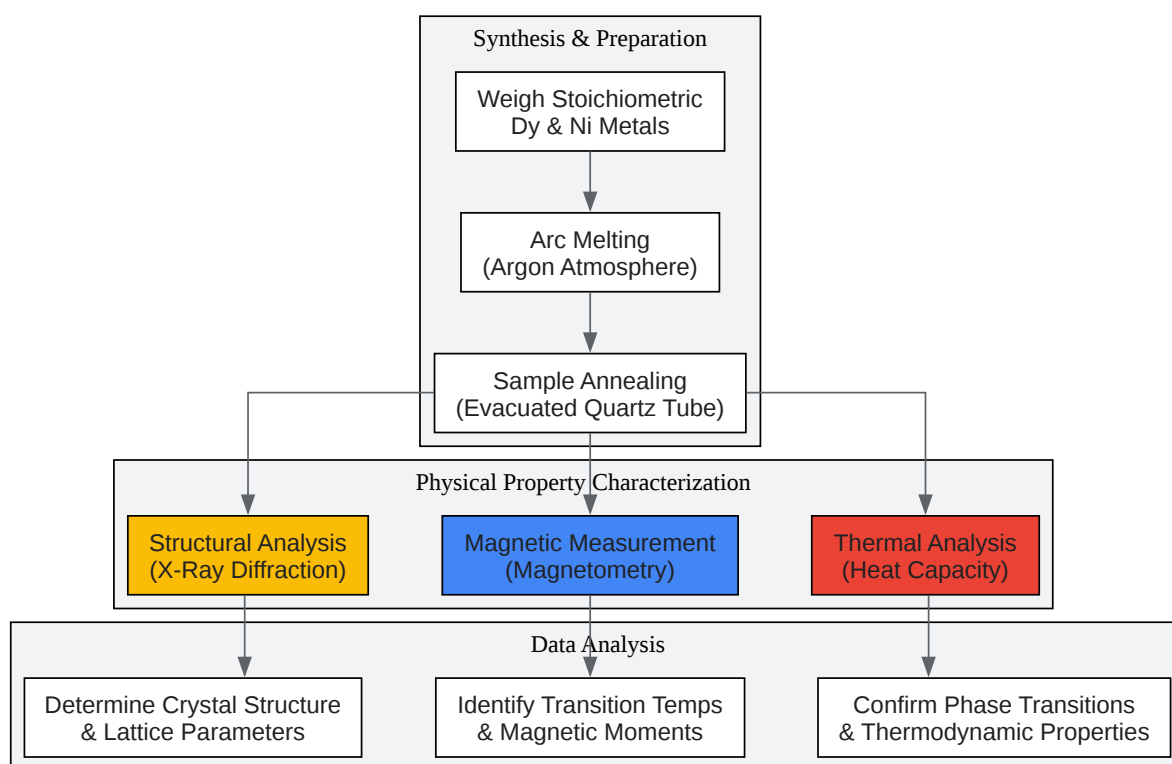
- **Powder XRD:** A small portion of the annealed sample is ground into a fine powder. The powder is mounted on a sample holder and analyzed using a powder X-ray diffractometer with a monochromatic X-ray source (e.g.,  $\text{Cu K}\alpha$ ). Data is collected over a  $2\theta$  range (e.g., 20-100 degrees). The resulting diffraction pattern is analyzed using Rietveld refinement to confirm the phase purity, determine the space group, and calculate precise lattice parameters.
- **Single Crystal XRD:** A small single crystal is mounted on a goniometer. The crystal is exposed to a monochromatic X-ray beam, and diffraction data is collected over a wide range of crystal orientations. The data is used to solve the crystal structure, yielding precise atomic positions and displacement parameters<sup>[2][4]</sup>.

## Magnetic Characterization (Magnetometry)

- **Instrumentation:** Magnetic measurements are typically performed using a Superconducting Quantum Interference Device (SQUID) magnetometer or a Vibrating Sample Magnetometer (VSM).
- **Temperature Dependence (M-T):** The magnetic moment is measured as a function of temperature in a low applied magnetic field (e.g., 100 Oe). Measurements are often taken under both zero-field-cooled (ZFC) and field-cooled (FC) conditions to identify transition temperatures and probe for magnetic irreversibility.
- **Field Dependence (M-H):** Isothermal magnetization curves are measured by sweeping the applied magnetic field at various constant temperatures. These measurements are used to

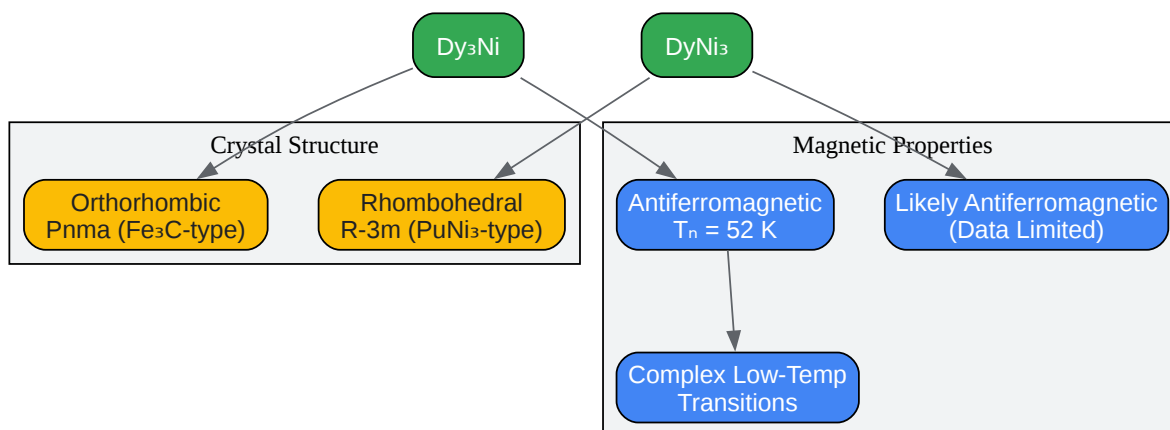
determine saturation magnetization, coercivity, and to identify field-induced phenomena like metamagnetic transitions[3].

## Visualizations and Logical Relationships



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*Experimental workflow for synthesis and characterization.*



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- To cite this document: BenchChem. [Physical properties of  $\text{Dy}_3\text{Ni}$  and  $\text{DyNi}_3$  compounds]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15419686#physical-properties-of-dy3ni-and-dyni3-compounds]



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